

Technical Support Center: Stachyose Tetrahydrate Stability & Storage

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Compound of Interest

Compound Name: C₂₄H₄₂O₂₁.4H₂O

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Core Storage Directives (The "Why" and "How")

Stachyose tetrahydrate (

) is a non-reducing tetrasaccharide.[1] Its stability relies heavily on maintaining the integrity of its crystal lattice, which includes four water molecules. Deviations in storage conditions can lead to two primary failure modes: hygroscopic deliquescence (absorbing excess moisture) or lattice collapse (efflorescence/dehydration), both of which accelerate chemical degradation (hydrolysis).

Optimal Storage Matrix

Form	Temperature	Humidity / Atmosphere	Container Type	Shelf Life
Solid Powder	-20°C (Long-term)+4°C (Active use)	< 30% RH Desiccated	Amber glass or HDPE with teflon-lined cap	3 Years (-20°C)
Aqueous Stock	-80°C	N/A	Aliquoted into polypropylene (PP) tubes	6 Months
Solvent Stock (DMSO)	-20°C	Inert gas (Argon/Nitrogen)	Glass vial with septum	1 Month

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Critical Warning: Do not store Stachyose Tetrahydrate in "frost-free" freezers. The freeze-thaw cycles inherent to these units will cause moisture migration into the vial, leading to hydrolysis.

Scientific Deep Dive: Degradation Pathways

Understanding how Stachyose degrades is essential for troubleshooting. The molecule contains

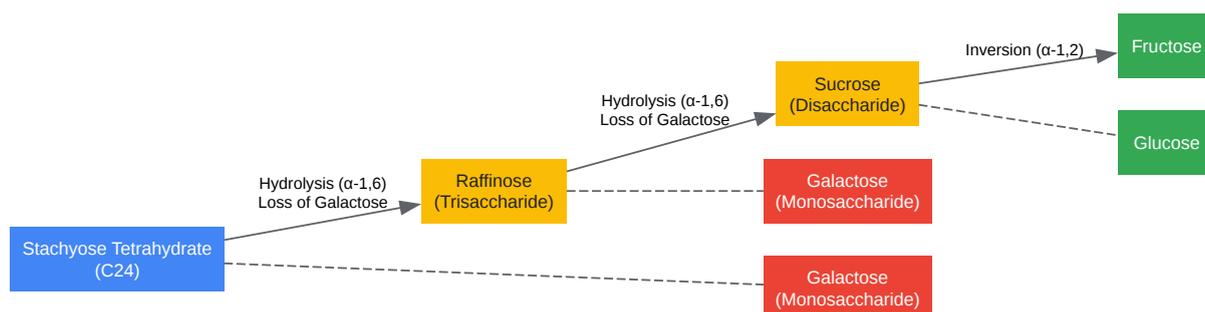
-1,6-glycosidic linkages which are susceptible to acid hydrolysis and enzymatic cleavage (by -galactosidase).[2]

Degradation Mechanism

Upon exposure to moisture and heat, or acidic pH, Stachyose sequentially loses galactose units. This is not just a purity issue; the presence of reducing sugars (Galactose, Fructose) can interfere with downstream assays.

Visualization: Hydrolysis Pathway

The following diagram illustrates the stepwise breakdown of Stachyose.



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Figure 1: Stepwise hydrolysis pathway of Stachyose. Note that the release of Galactose turns a non-reducing system into a reducing one.

Troubleshooting & FAQs

Q1: My Stachyose powder has formed hard clumps (caking). Is it still usable?

Status: Proceed with Caution. Caking indicates moisture excursion. Stachyose tetrahydrate is hygroscopic. When it absorbs water beyond its crystal capacity, it partially dissolves and recrystallizes, forming bridges between particles.

- Risk: While caking itself is physical, the presence of "mobile water" allows slow hydrolysis to occur.
- Action: Perform a solubility test. If the solution is clear, it may be salvageable for non-critical work. For analytical standards or cell culture, discard the material.

Q2: Can I heat the solution to dissolve the powder faster?

Status: Yes, but strictly limited. Stachyose has high solubility in water (~100 mg/mL), but dissolution is endothermic and can be slow at 4°C.

- Protocol: You may warm the solution to 37°C (water bath) for maximum 10 minutes with sonication.
- Avoid: Do not boil or autoclave stachyose solutions. The high heat (121°C) will rapidly cleave the glycosidic bonds [1]. Sterilize via 0.22 µm filtration only.

Q3: I need to use DMSO as a solvent. What are the risks?

Status: High Risk of Degradation. DMSO is hygroscopic and often contains trace water.

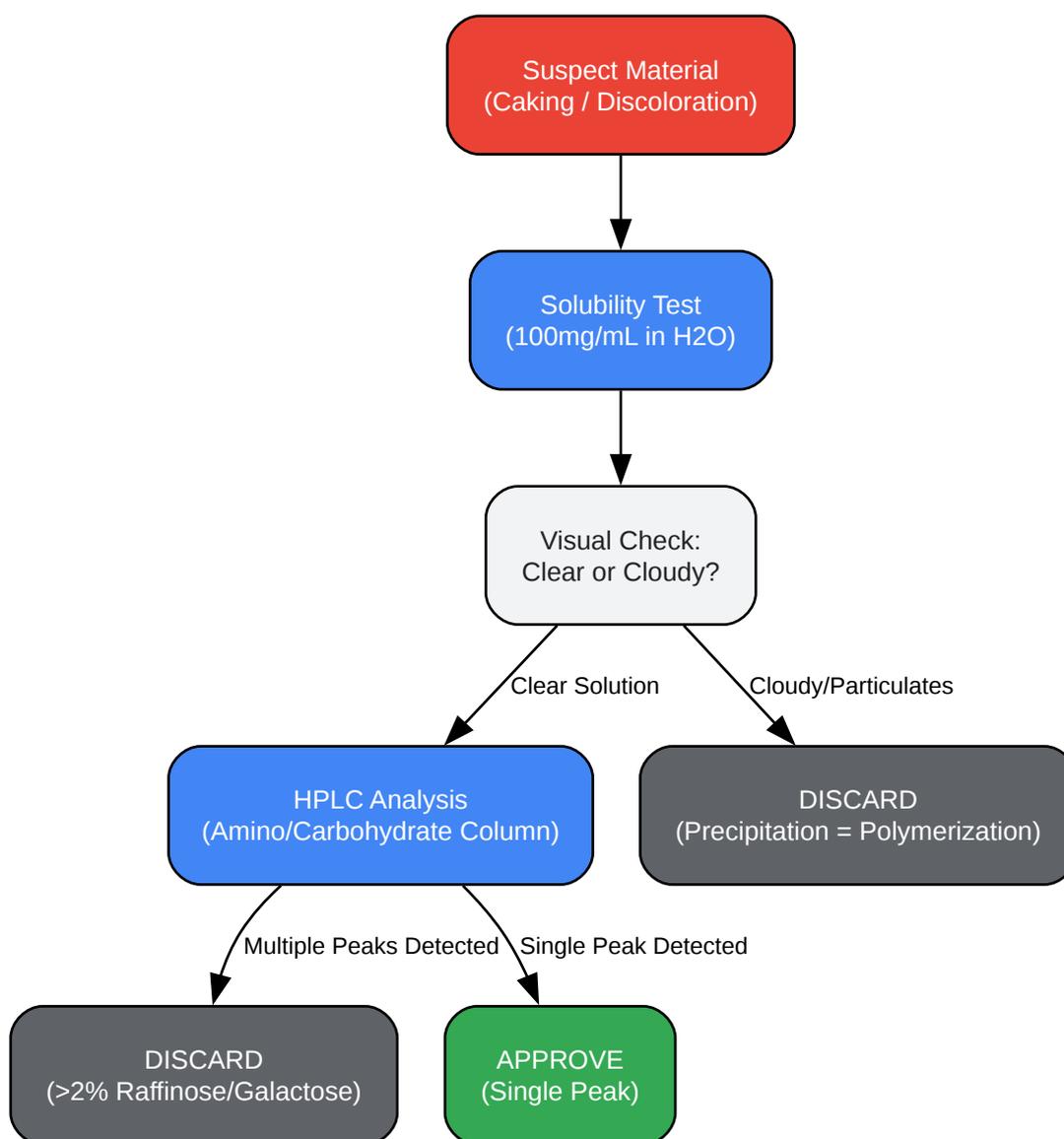
- The Issue: Stachyose is soluble in DMSO (~250 mg/mL) [2], but if the DMSO contains water, the stachyose will degrade faster than in pure water due to the aprotic environment

enhancing nucleophilic attacks.

- Solution: Use only anhydrous, fresh DMSO from a sealed ampoule. Store DMSO stocks at -20°C and use within 1 month.[3][4]

Experimental Workflow: Stability Validation

If you suspect your material has degraded, do not rely on visual inspection alone. Use this decision matrix to validate the reagent.



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Figure 2: Quality Control Decision Tree for verifying Stachyose Tetrahydrate integrity.

Validation Protocol (HPLC)

To confirm purity, use the following conditions adapted from carbohydrate analysis standards [3]:

- Column: Amino-bonded silica (e.g., Zorbax NH2) or Ligand-exchange (calcium form).
- Mobile Phase: Acetonitrile:Water (70:30 v/v).
- Detector: Refractive Index (RI) or ELSD.
- Pass Criteria: Absence of peaks at retention times corresponding to Raffinose or Galactose.

References

- Chemsrc. (2025).[1] Stachyose Tetrahydrate MSDS and Stability Data. Retrieved from [\[Link\]](#)

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Sources

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